

TCO-PEG3-oxyamine molecular weight and formula

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Compound of Interest

Compound Name: TCO-PEG3-oxyamine

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In-Depth Technical Guide to TCO-PEG3oxyamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the bifunctional linker, **TCO-PEG3-oxyamine**, a valuable tool in the field of bioconjugation and drug development. It details the physicochemical properties, applications, and relevant experimental considerations for its use.

Core Properties of TCO-PEG3-oxyamine

TCO-PEG3-oxyamine is a versatile chemical linker that features two distinct reactive moieties: a trans-cyclooctene (TCO) group and an oxyamine group, separated by a hydrophilic polyethylene glycol (PEG) spacer. This heterobifunctional architecture allows for sequential or orthogonal conjugation of different molecules, making it a powerful reagent for creating complex biomolecular constructs.



Property	Value	Source(s)
Molecular Formula	C19H35N3O7	[1][2][3]
Molecular Weight	417.50 g/mol	[1][3]
Appearance	Colorless oil	
Solubility	Soluble in DCM, THF, acetonitrile, DMF, and DMSO	_
Storage Conditions	-20°C, protect from light	

Note: A discrepancy in the molecular formula and weight has been observed from one supplier. The values presented here are corroborated by multiple sources.

Key Applications in Bioconjugation

The unique structure of **TCO-PEG3-oxyamine** enables a range of applications in biomedical research and drug development, primarily centered around the specific reactivity of its terminal functional groups.

- Antibody-Drug Conjugates (ADCs): TCO-PEG3-oxyamine can be used to link cytotoxic drugs to antibodies. The oxyamine can react with an aldehyde or ketone on the drug, while the TCO group can be conjugated to a tetrazine-modified antibody.
- PROTACs: This linker is employed in the synthesis of Proteolysis Targeting Chimeras (PROTACs), which are designed to bring a target protein and an E3 ubiquitin ligase into proximity to induce degradation of the target protein.
- Fluorescent Labeling and Imaging: Fluorophores can be attached to biomolecules of interest for imaging studies. For instance, a fluorescent probe with an aldehyde group can be reacted with the oxyamine, and the TCO group can then be used to attach the probe to a tetrazinemodified protein or cell.
- Surface Immobilization: Biomolecules can be tethered to surfaces for applications such as biosensors and microarrays.

The reactivity of the two functional groups is distinct and can be controlled orthogonally:



- TCO-Tetrazine Ligation: The TCO group reacts with a tetrazine via an inverse-electrondemand Diels-Alder (iEDDA) cycloaddition. This "click chemistry" reaction is known for its extremely fast kinetics and high specificity, proceeding rapidly in aqueous buffers without the need for a catalyst.
- Oxyamine-Carbonyl Ligation: The oxyamine group (-ONH₂) reacts with an aldehyde or ketone to form a stable oxime linkage. This reaction is also highly specific and efficient under mild acidic conditions.

Experimental Protocols

The following are generalized protocols for utilizing **TCO-PEG3-oxyamine** in a two-step conjugation process. The specific reaction conditions, such as concentration, temperature, and reaction time, may require optimization depending on the specific biomolecules and reagents being used.

Protocol 1: Two-Step Protein-Small Molecule Conjugation

This protocol describes the conjugation of a small molecule containing an aldehyde or ketone to **TCO-PEG3-oxyamine**, followed by the conjugation of the resulting complex to a tetrazine-modified protein.

Materials:

- TCO-PEG3-oxyamine
- Aldehyde or ketone-containing small molecule
- · Tetrazine-modified protein
- Anhydrous DMSO or DMF
- Phosphate-buffered saline (PBS), pH 7.4
- Aniline (as a catalyst for oxime ligation, optional)
- Size-exclusion chromatography (SEC) column for purification

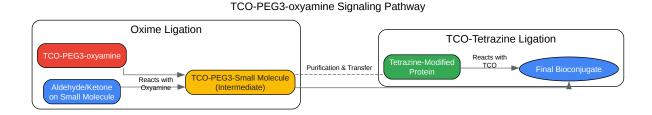


Procedure:

- Step 1: Oxime Ligation a. Dissolve the aldehyde or ketone-containing small molecule and a
 1.2-fold molar excess of TCO-PEG3-oxyamine in anhydrous DMSO or DMF. b. (Optional)
 Add aniline to a final concentration of 10-20 mM to catalyze the reaction. c. Incubate the
 reaction mixture for 2-4 hours at room temperature. d. Monitor the reaction progress by LCMS or TLC. e. Purify the TCO-PEG3-small molecule conjugate by reverse-phase HPLC.
- Step 2: TCO-Tetrazine Ligation a. Dissolve the purified TCO-PEG3-small molecule conjugate in an aqueous buffer compatible with the protein (e.g., PBS, pH 7.4). b. Add the tetrazine-modified protein to the solution of the TCO-PEG3-small molecule conjugate at a molar ratio of 1:1.5 (protein:conjugate). c. Incubate the reaction for 30-60 minutes at room temperature. d. Purify the final protein-small molecule conjugate using a size-exclusion chromatography column to remove excess unconjugated small molecule complex.

Visualizing the Workflow and Logic

To better illustrate the processes involved, the following diagrams have been generated using the DOT language.

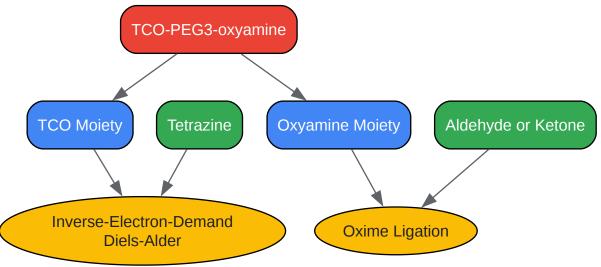


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Caption: A diagram illustrating the two-step bioconjugation workflow using **TCO-PEG3-oxyamine**.



Logical Relationship of TCO-PEG3-oxyamine Reactions



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Caption: A diagram showing the orthogonal reactivity of the TCO and oxyamine groups of **TCO-PEG3-oxyamine**.

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